

Technical Support Center: 6-Chloro-8-iodo-4(1H)-quinolinone

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Compound of Interest

Compound Name: 6-chloro-8-iodo-4(1H)-quinolinone

CAS No.: 1171918-81-2

Cat. No.: B1389532

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Welcome to the technical support center for **6-chloro-8-iodo-4(1H)-quinolinone** (CAS 1171918-81-2). This guide is designed for researchers, scientists, and drug development professionals to ensure the stability and proper storage of this compound, maximizing its efficacy and longevity in your experiments. This document provides in-depth troubleshooting advice and frequently asked questions based on the chemical properties of the quinolinone scaffold and its halogenated derivatives.

I. Compound Overview and Key Properties

6-Chloro-8-iodo-4(1H)-quinolinone is a halogenated quinolinone derivative that serves as a valuable building block in medicinal chemistry.[1] The quinolinone core is a prominent scaffold in various therapeutic agents, and modifications at the 6 and 8 positions with chloro and iodo groups, respectively, can significantly influence its biological activity.[1] Understanding the inherent chemical properties of this compound is crucial for its effective use.

Property	Value	Source
CAS Number	1171918-81-2	[2]
Molecular Formula	C ₉ H ₅ ClINO	[2]
Molecular Weight	305.50 g/mol	[2]
Appearance	Crystalline solid	[3]
Melting Point	249-251°C	[2]
Solubility	Soluble in organic solvents such as ethanol and DMSO.	[4]

II. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and stability of **6-chloro-8-iodo-4(1H)-quinolinone**.

Q1: What are the optimal long-term storage conditions for solid **6-chloro-8-iodo-4(1H)-quinolinone**?

For long-term stability of the solid compound, we recommend storage at 2-8°C (refrigerated) in a tightly sealed container, protected from light. While some suppliers may indicate room temperature storage, the quinolinone core and its halogenated nature warrant precautionary measures to minimize potential degradation over time.[5] Storing at refrigerated temperatures slows down potential hydrolytic and thermal degradation pathways.

Q2: Is this compound sensitive to light?

Yes, quinolone derivatives can be photosensitive and may degrade upon exposure to light, particularly UV radiation.[6] One study on a quinoline-triclosan hybrid demonstrated significant degradation under light exposure. Therefore, it is critical to store the solid compound and any solutions in amber vials or wrapped in aluminum foil to protect from light.[6] When handling the compound, minimize exposure to direct sunlight and bright artificial lighting.

Q3: How should I prepare stock solutions? What solvents are recommended?

Stock solutions are typically prepared in anhydrous DMSO or ethanol.[4][7] For long-term storage of stock solutions, DMSO is generally preferred due to its ability to be stored at -20°C or -80°C without freezing, which can help preserve the compound's stability. When preparing solutions, ensure the solvent is of high purity and anhydrous to prevent hydrolysis.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Equilibrate the vial of **6-chloro-8-iodo-4(1H)-quinolinone** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration. For example, for 1 mg of the compound (MW 305.50), add approximately 327 µL of DMSO.
- Vortex or sonicate gently until the compound is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in amber vials to avoid repeated freeze-thaw cycles.

Q4: How stable are stock solutions, and how should they be stored?

The stability of stock solutions is dependent on the solvent and storage conditions. For maximal stability, we recommend storing stock solutions in DMSO at -20°C or -80°C in tightly sealed, light-protected aliquots. Avoid repeated freeze-thaw cycles as this can degrade the compound.[8][9] For short-term storage (a few days), solutions can be kept at 2-8°C.

Q5: What is the expected shelf-life of this compound?

When stored under the recommended conditions (refrigerated, protected from light and moisture), the solid compound is expected to be stable for at least 3 years. However, it is always best practice to re-evaluate the purity of the compound if it has been stored for an extended period, especially if used in sensitive assays.

Q6: Is the compound susceptible to hydrolysis? What is its stability in aqueous buffers?

Halogenated aromatic compounds can be susceptible to hydrolysis, and the stability of quinolones can be pH-dependent.^[10] While specific hydrolytic stability data for **6-chloro-8-iodo-4(1H)-quinolinone** is not readily available, it is advisable to prepare fresh dilutions in aqueous buffers for immediate use. The stability in aqueous solutions at different pH values should be experimentally verified for your specific application. Degradation via hydrolysis could potentially lead to the formation of less active or inactive byproducts.

III. Troubleshooting Guide

This section provides guidance on how to address specific issues you may encounter during your experiments.

Problem 1: I observe a change in the color of the solid compound or my stock solution over time.

- **Potential Cause:** This is often an indication of degradation, likely due to oxidation or photodegradation. Exposure to light, air, or moisture can accelerate these processes.
- **Troubleshooting Steps:**
 - **Verify Storage Conditions:** Ensure the compound and its solutions are stored at the recommended temperature, protected from light, and in a tightly sealed container.
 - **Assess Purity:** If you suspect degradation, it is advisable to check the purity of your compound or stock solution using an appropriate analytical method such as HPLC or LC-MS.
 - **Prepare Fresh Solutions:** If degradation is confirmed or suspected, discard the old stock and prepare a fresh solution from the solid material.
 - **Inert Atmosphere:** For highly sensitive applications, consider storing the solid compound and preparing solutions under an inert atmosphere (e.g., argon or nitrogen).

Problem 2: I am seeing inconsistent or lower-than-expected activity in my biological assays.

- **Potential Cause:** This could be due to several factors, including compound degradation, inaccurate concentration of stock solutions, or issues with the assay itself.

- Troubleshooting Steps:
 - Confirm Stock Solution Integrity: Prepare a fresh dilution from a new aliquot of your stock solution. If possible, use a freshly prepared stock solution to compare results.
 - Verify Concentration: If possible, confirm the concentration of your stock solution spectrophotometrically, if a known extinction coefficient is available, or by another quantitative method.
 - Evaluate Stability in Assay Buffer: The compound may not be stable in your specific assay buffer and conditions (pH, temperature, incubation time). Consider performing a time-course experiment to assess the compound's stability under your assay conditions.
 - Control Experiments: Run appropriate positive and negative controls in your assay to ensure the assay system is performing as expected.

Problem 3: I see unexpected peaks in my HPLC or LC-MS analysis.

- Potential Cause: The presence of new peaks suggests the formation of impurities or degradation products.
- Troubleshooting Steps:
 - Analyze a Fresh Sample: Analyze a freshly prepared solution of the compound to determine if the impurities were present initially or formed during storage/handling.
 - Consider Degradation Pathways: Based on the structure, potential degradation products could arise from:
 - Hydrolysis: Replacement of the chloro or iodo group with a hydroxyl group.
 - Dehalogenation: Loss of the chloro or iodo group.
 - Oxidation: Formation of N-oxides or other oxidation products on the quinolinone ring.
 - Forced Degradation Study: To identify potential degradation products, you can perform a forced degradation study by subjecting the compound to stress conditions (e.g., acid, base, peroxide, heat, light) and analyzing the resulting mixtures by LC-MS.

Below is a diagram illustrating a logical workflow for troubleshooting common issues.

Caption: Troubleshooting decision tree for **6-chloro-8-iodo-4(1H)-quinolinone**.

IV. Experimental Protocols

Protocol 1: Purity Assessment by HPLC

This protocol provides a general method for assessing the purity of **6-chloro-8-iodo-4(1H)-quinolinone**. Method optimization may be required.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: Start with a suitable gradient (e.g., 5% B, hold for 1 min, ramp to 95% B over 10 min, hold for 2 min, return to 5% B and equilibrate for 3 min).
- Flow Rate: 1.0 mL/min.
- Detection: UV at an appropriate wavelength (e.g., 254 nm or a wavelength of maximum absorbance).
- Injection Volume: 10 μ L.
- Sample Preparation: Prepare a 1 mg/mL solution in acetonitrile or a suitable solvent.

Protocol 2: Forced Degradation Study

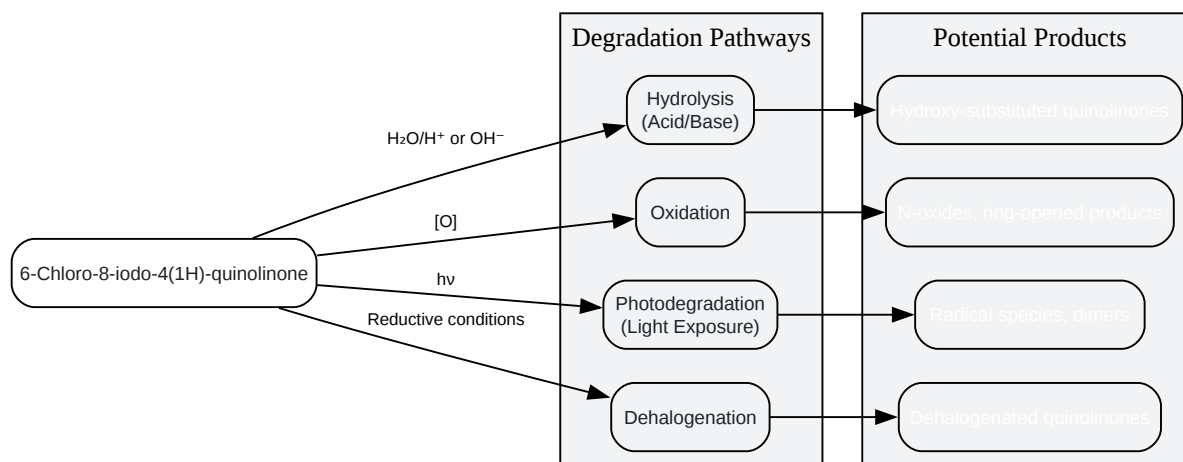
To understand the potential degradation pathways, a forced degradation study can be performed.

- Acid Hydrolysis: Dissolve the compound in a suitable solvent and add 0.1 M HCl. Incubate at a controlled temperature (e.g., 60°C) for a defined period. Neutralize before analysis.
- Base Hydrolysis: Dissolve the compound in a suitable solvent and add 0.1 M NaOH. Incubate at a controlled temperature for a defined period. Neutralize before analysis.

- Oxidative Degradation: Dissolve the compound in a suitable solvent and add a low concentration of hydrogen peroxide (e.g., 3%). Incubate at room temperature.
- Thermal Degradation: Store the solid compound or a solution at an elevated temperature (e.g., 60°C) for a defined period.
- Photodegradation: Expose a solution of the compound to a light source (e.g., a photostability chamber with UV and visible light).

Analyze the stressed samples by HPLC or LC-MS against a control sample to identify degradation products.

The following diagram illustrates the potential degradation pathways based on the chemical nature of halogenated quinolinones.



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Caption: Potential degradation pathways of **6-chloro-8-iodo-4(1H)-quinolinone**.

V. Safety and Handling

- Hazard: This compound is classified as an irritant.[2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat when handling this compound.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or in a chemical fume hood.
- Iodinated Compounds: Some iodinated organic compounds can be lachrymators and may be harmful if inhaled or absorbed through the skin. Exercise caution during handling.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

By following these guidelines, you can ensure the integrity of **6-chloro-8-iodo-4(1H)-quinolinone** for your research applications. For any further questions or concerns, please do not hesitate to contact our technical support team.

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